

Basimglurant: A Negative Allosteric Modulator of mGluR5 for Neurological Disorders

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Compound of Interest

Compound Name: Basimglurant

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Abstract

Basimglurant (also known as NOE-101, RG7090, and RO4917523) is a potent, selective, and orally bioavailable negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5).[1][2] The glutamatergic system, particularly mGluR5, is implicated in the pathophysiology of numerous neurological and psychiatric disorders, making it a key target for therapeutic intervention. This document provides a comprehensive overview of **basimglurant**, detailing its mechanism of action, pharmacokinetic and pharmacodynamic profiles, and a summary of key preclinical and clinical findings in various neurological disorders, including major depressive disorder (MDD), Fragile X syndrome (FXS), trigeminal neuralgia (TN), and tuberous sclerosis complex (TSC).

Introduction

The glutamate system is the primary excitatory neurotransmitter system in the central nervous system (CNS) and plays a crucial role in synaptic plasticity, learning, and memory.

Dysregulation of glutamatergic signaling is associated with a range of neurological and psychiatric conditions.[3] Metabotropic glutamate receptor 5 (mGluR5) is a Class C G-protein coupled receptor (GPCR) that is highly expressed in brain regions associated with mood, cognition, and pain.[3][4] Overactivation of mGluR5 has been linked to the pathophysiology of conditions like depression, anxiety, and Fragile X syndrome.[5][6] **Basimglurant** emerges as a

promising therapeutic candidate by selectively inhibiting mGluR5, offering a novel approach to treating these disorders.[7]

Mechanism of Action

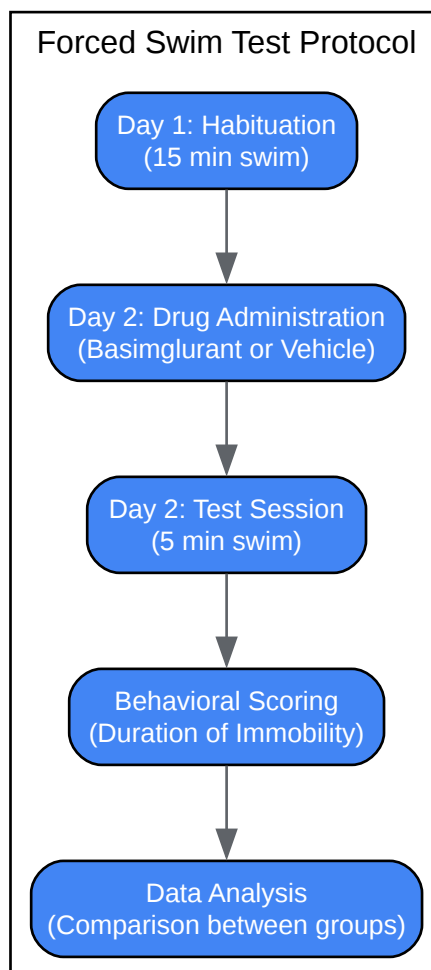
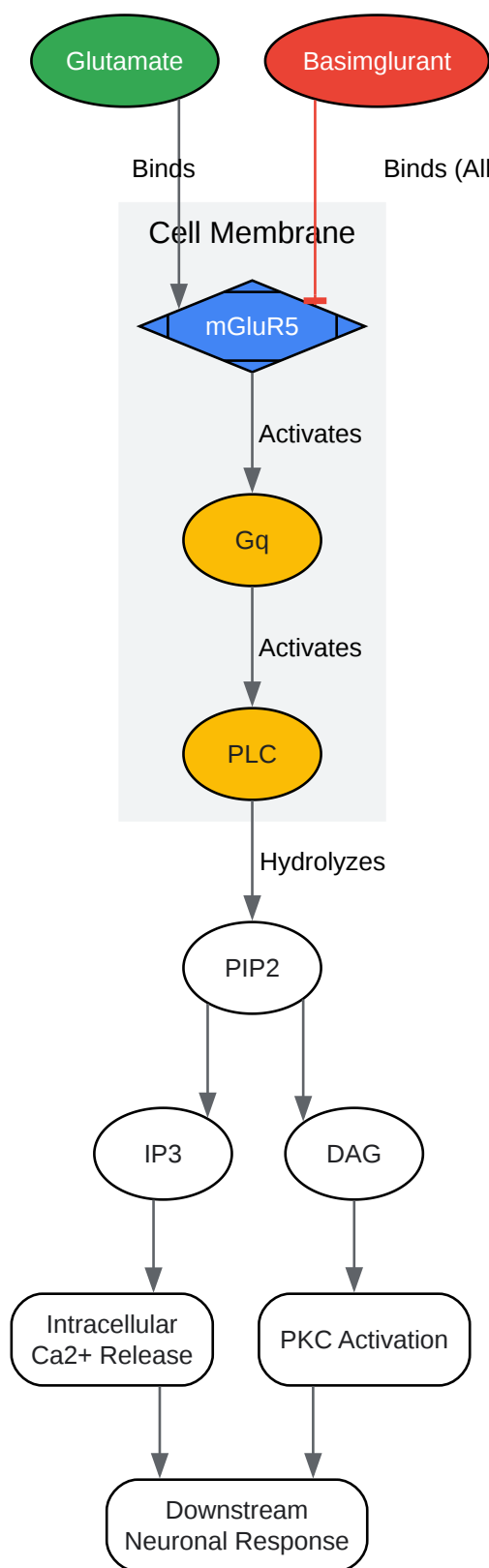
Basimglurant functions as a negative allosteric modulator of mGluR5.[1] Unlike orthosteric antagonists that directly block the glutamate binding site, NAMs like **basimglurant** bind to a distinct allosteric site on the receptor. This binding event induces a conformational change in the receptor that reduces its affinity for glutamate and/or its ability to activate downstream signaling pathways upon glutamate binding.

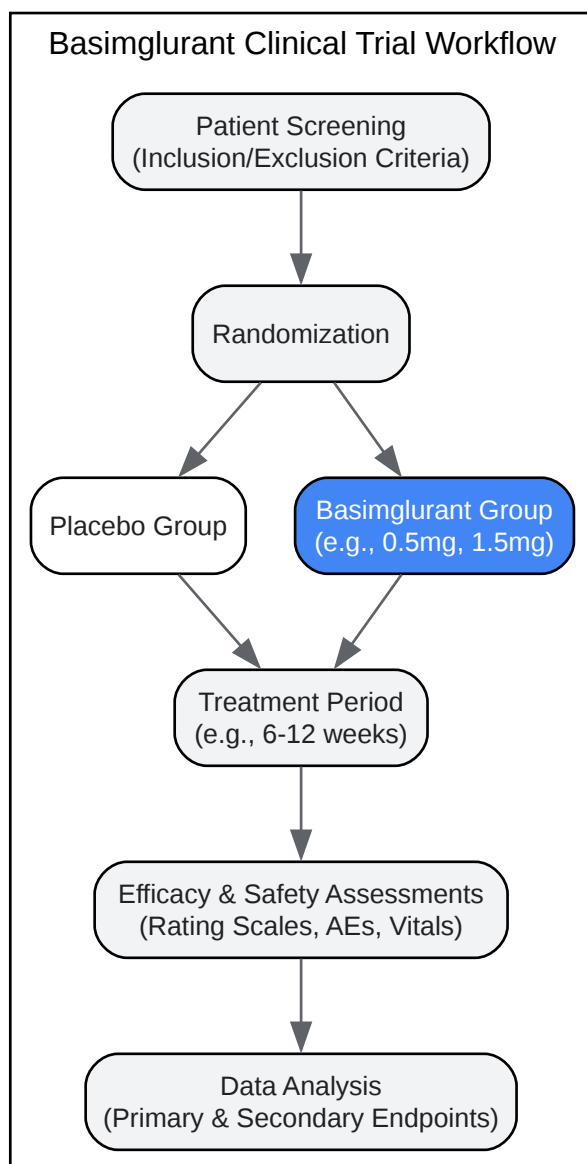
The primary signaling cascade initiated by mGluR5 activation involves the Gαq protein, leading to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).

Basimglurant attenuates this cascade.[8]

It is hypothesized that in conditions like major depressive disorder, **basimglurant's** antidepressant effects may stem from a preferential reduction of mGluR5 signaling in specific cortical limbic GABA interneurons.[3][9] This action could lead to the disinhibition of certain glutamate neuronal networks within brain circuits that regulate mood and emotion.[3][9]

Another proposed mechanism involves the removal of mGluR5-induced inhibition of D2 receptor signaling in A2A-D2-mGlu5 heteroreceptor complexes in the ventral striato-pallidal GABA neurons.[9][10]





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